

Technical Guide: Physicochemical Properties of 4-Bromothiobenzamide

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Compound of Interest

Compound Name: 4-Bromothiobenzamide

Cat. No.: B1270958

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An In-depth Analysis for Researchers and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **4-Bromothiobenzamide**, with a specific focus on its melting point. The information herein is intended to support researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Physicochemical Data

4-Bromothiobenzamide is a solid compound at room temperature. The key physical property data is summarized in the table below for quick reference.

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNS	PubChem
Molecular Weight	216.10 g/mol	[1]
Melting Point	139-143 °C	
Boiling Point	Not available	
Appearance	Solid	

Note: The boiling point for **4-Bromothiobenzamide** is not readily available in the reviewed literature.

Experimental Protocols

Synthesis of 4-Bromothiobenzamide

A documented method for the synthesis of **4-Bromothiobenzamide** involves the treatment of 4-bromobenzonitrile with sodium hydrogen sulfide and magnesium chloride.^[2] This procedure is outlined below.

Materials:

- 4-Bromobenzonitrile
- 70% Sodium hydrogen sulfide hydrate
- Magnesium chloride hexahydrate
- Dimethylformamide (DMF)
- 1 N Hydrochloric acid (HCl)
- Water
- Chloroform

Procedure:

- A slurry is prepared by mixing 70% sodium hydrogen sulfide hydrate (21.98 mmol) and magnesium chloride hexahydrate (10.99 mmol) in 40 mL of DMF.^[2]
- 4-Bromobenzonitrile (11.0 mmol) is added to the slurry.^[2]
- The mixture is stirred at room temperature for 2 hours.^[2]
- The resulting mixture is then poured into 100 mL of water, leading to the precipitation of a solid.^[2]

- The precipitated solid is collected by filtration.[2]
- The collected product is resuspended in 50 mL of 1 N HCl and stirred for an additional 30 minutes.[2]
- The solid is filtered again and washed with an excess of water.[2]
- Recrystallization of the final product from chloroform yields crystals of **4-Bromothiobenzamide** suitable for X-ray analysis.[2]

Process Visualization

The following diagram illustrates the workflow for the synthesis of **4-Bromothiobenzamide**.



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Caption: Synthesis workflow for **4-Bromothiobenzamide**.

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References

1. 4-Bromothiobenzamide | C7H6BrNS | CID 1549289 - PubChem [pubchem.ncbi.nlm.nih.gov]
 2. 4-Bromothiobenzamide - PMC [pmc.ncbi.nlm.nih.gov]
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